

Technical Guide: Safety & Handling of 1-(3-(Allyloxy)phenethyl)urea

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Compound of Interest

Compound Name: 1-(3-(Allyloxy)phenethyl)urea

Cat. No.: B11730427

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Substance Identity & Physicochemical Profile

Role: Research Reagent / Potential Soluble Epoxide Hydrolase (sEH) Inhibitor Probe.

Property	Specification (Predicted)
Chemical Name	1-(3-(Allyloxy)phenethyl)urea
Molecular Formula	C ₁₂ H ₁₆ N ₂ O ₂
Molecular Weight	220.27 g/mol
Physical State	Solid (Crystalline powder)
Solubility	Low in water; Soluble in DMSO, Ethanol, DMF
LogP (Predicted)	~2.1 - 2.5 (Lipophilic)
CAS Number	Not Assigned (Treat as Novel)

Structural Hazard Analysis:

- Urea Core: Generally stable, low acute toxicity, but potential hydrogen bond donor/acceptor causing irritation.
- Allyl Ether Moiety: CRITICAL SAFETY POINT. Allylic protons are susceptible to autoxidation. While less volatile than simple allyl ethers, this functional group presents a risk of peroxide formation upon prolonged exposure to air/light.
- Phenethyl Group: Increases lipophilicity, facilitating skin absorption.

Hazard Identification (GHS Classification - Derived)

Based on CLP/GHS criteria for analogous phenylurea derivatives.

Signal Word: WARNING

Hazard Class	Category	Hazard Statement	Code
Acute Toxicity (Oral)	Cat 4	Harmful if swallowed.	H302
Skin Irritation	Cat 2	Causes skin irritation. [1]	H315
Eye Irritation	Cat 2A	Causes serious eye irritation.	H319
STOT - Single Exp.	Cat 3	May cause respiratory irritation.[1][2]	H335
Sensitization (Skin)	Cat 1B	May cause an allergic skin reaction (Due to Allyl group).	H317

Precautionary Statements (Selected):

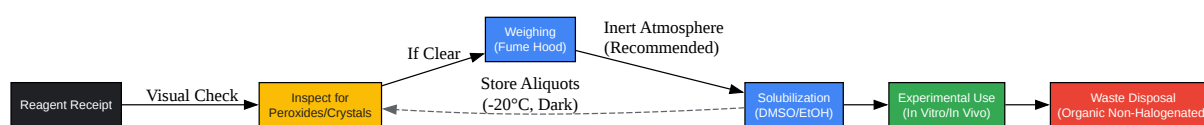
- P261: Avoid breathing dust/fume.[1]
- P280: Wear protective gloves/eye protection (Nitrile rubber recommended).
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.

Operational Protocols: Handling & Synthesis

Expert Insight: The presence of the allyl group requires exclusion of oxygen during long-term storage to prevent degradation or peroxide accumulation.

A. Workflow Visualization: Safe Handling

The following diagram outlines the logical flow for handling this compound, emphasizing the "Allyl-Safe" protocol.



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Caption: Operational workflow emphasizing inspection for instability markers (discoloration) prior to solubilization.

B. Solubilization Protocol (Self-Validating)

- Solvent Choice: DMSO (Dimethyl sulfoxide) is the primary solvent. Ethanol is secondary. Avoid water for stock solutions.
- Concentration: Aim for a 10–50 mM stock.
- Validation Step:
 - Visual Check: Solution must be clear and colorless.
 - Precipitation Test: Dilute 10µL of stock into 990µL PBS (pH 7.4). If turbidity occurs immediately, the compound has precipitated. Action: Sonicate or lower the working concentration.

C. Storage & Stability

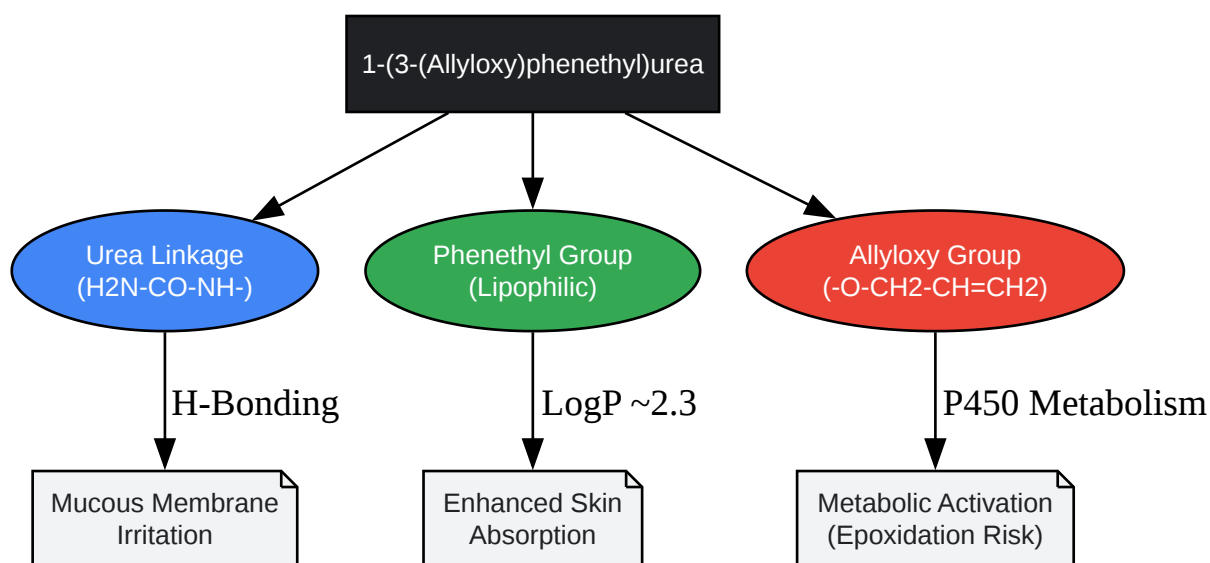
- Temperature: -20°C (Desiccated).
- Atmosphere: Store under Nitrogen or Argon gas to protect the allyl ether.
- Container: Amber glass vials (protect from UV light which catalyzes allyl oxidation).

Toxicological & Metabolic Context

Expert Insight: Researchers must assume this compound acts similarly to known sEH inhibitors (e.g., AUDA, TUPS) but with added reactivity from the allyl tail.

Structure-Activity Hazard Map

This diagram maps the functional groups to their specific biological risks.



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Caption: Structure-Activity Relationship (SAR) mapping functional groups to potential toxicological outcomes.

Metabolic Considerations

- Cytochrome P450: The allyl group is a known target for CYP450 enzymes, potentially forming an epoxide metabolite (glycidyl ether derivative).

- Implication: While the parent compound is likely stable, the metabolite could be an alkylating agent.
- Safety Measure: Use nitrile gloves (double-gloving recommended) to prevent dermal absorption and subsequent metabolic activation in the skin.

Emergency Response

- Fire: Use Water Spray, Carbon Dioxide (CO₂), Dry Chemical, or Alcohol-resistant Foam.
 - Note: Combustion will produce Nitrogen Oxides (NO_x) and Carbon Monoxide.
- Spill (Solid):
 - Dampen with water to prevent dust.^[1]
 - Sweep into a closed container.
 - Clean surface with 70% Ethanol.
- Spill (Solution): Absorb with vermiculite or sand. Do NOT use combustible materials like sawdust if the solvent is DMSO/Ethanol.

References

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Sources

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